

# comparative GC-MS analysis of methyl cedryl ketone and Iso E Super

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## Compound of Interest

Compound Name: Methyl Cedryl Ketone

Cat. No.: B15599383

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## Comparative GC-MS Analysis: Methyl Cedryl Ketone vs. Iso E Super

A detailed guide for researchers on the gas chromatography-mass spectrometry profiles of two common fragrance ingredients, **Methyl Cedryl Ketone** and Iso E Super. This document provides a comparative analysis of their mass spectra, a standardized experimental protocol for their analysis, and key physicochemical properties.

In the realm of fragrance chemistry, the precise identification and characterization of aromatic compounds are paramount. Gas chromatography-mass spectrometry (GC-MS) stands as a cornerstone technique for the analysis of volatile and semi-volatile compounds, providing both chromatographic separation and structural elucidation. This guide presents a comparative GC-MS analysis of two widely used synthetic fragrance ingredients: **Methyl Cedryl Ketone** and Iso E Super.

**Methyl Cedryl Ketone**, also known by trade names such as Vertofix, offers a rich, woody, and amber scent. Iso E Super is a highly popular fragrance component known for its smooth, woody, and ambergris-like notes. A key characteristic of Iso E Super is that it is not a single compound but a complex mixture of isomers, with its characteristic scent primarily attributed to a minor isomer.<sup>[1]</sup> This guide will delve into the GC-MS characteristics that differentiate these two important fragrance materials.

## Physicochemical Properties

A fundamental understanding of the physical and chemical properties of **Methyl Cedryl Ketone** and Iso E Super is essential for their effective analysis. The table below summarizes key properties for both substances.

Property	Methyl Cedryl Ketone	Iso E Super
Chemical Formula	$C_{17}H_{26}O$ <sup>[2]</sup>	$C_{16}H_{26}O$ <sup>[3]</sup>
Molecular Weight	246.39 g/mol <sup>[2]</sup>	234.38 g/mol <sup>[3]</sup>
CAS Number	32388-55-9 <sup>[2]</sup>	54464-57-2 / 68155-66-8 / 68155-67-9 <sup>[3]</sup>
Boiling Point	272 °C (lit.) <sup>[4]</sup>	-
Density	0.997 g/mL at 25 °C (lit.) <sup>[4]</sup>	-
Refractive Index	$n_{20/D}$ 1.516 (lit.) <sup>[4]</sup>	-

## GC-MS Data Comparison

The following table summarizes the key mass spectral data for **Methyl Cedryl Ketone** and the major isomer of Iso E Super. These data are critical for the identification and differentiation of these compounds in a sample matrix. As Iso E Super is a mixture, the presented data corresponds to its main component.

Parameter	Methyl Cedryl Ketone (Acetyl Cedrene)	Iso E Super (Main Isomer)
Major Mass Fragments (m/z)	246 (M+), 231, 203, 189, 175, 161, 148, 133, 119, 105, 91, 43	234 (M+), 219, 206, 191, 177, 163, 150, 135, 121, 109, 93, 43
Base Peak (m/z)	43	43
Retention Index (Non-polar column)	1768	Not available

Note: The fragmentation pattern of Iso E Super can vary slightly depending on the specific isomeric composition of the commercial product.

## Experimental Protocol: GC-MS Analysis

This section outlines a standardized protocol for the GC-MS analysis of **Methyl Cedryl Ketone** and Iso E Super, suitable for comparative purposes.

### 1. Sample Preparation:

- Prepare a 100 ppm stock solution of each standard (**Methyl Cedryl Ketone** and Iso E Super) in a suitable solvent such as ethanol or hexane.
- For analysis, dilute the stock solution to a final concentration of 10 ppm.
- If analyzing a fragrance mixture, dilute the sample in the chosen solvent to an appropriate concentration.

### 2. GC-MS Instrumentation and Conditions:

- Gas Chromatograph: Agilent 7890B GC System (or equivalent)
- Mass Spectrometer: Agilent 5977A MSD (or equivalent)
- GC Column: Zebron™ ZB-1MS F&F (20 m, 0.18 mm, 0.18  $\mu$ m) or equivalent non-polar capillary column (e.g., 30-m Stabilwax).[5]
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Inlet Temperature: 250 °C
- Injection Volume: 1  $\mu$ L (splitless mode)
- Oven Temperature Program:
  - Initial temperature: 60 °C, hold for 2 minutes.
  - Ramp: 10 °C/min to 280 °C.

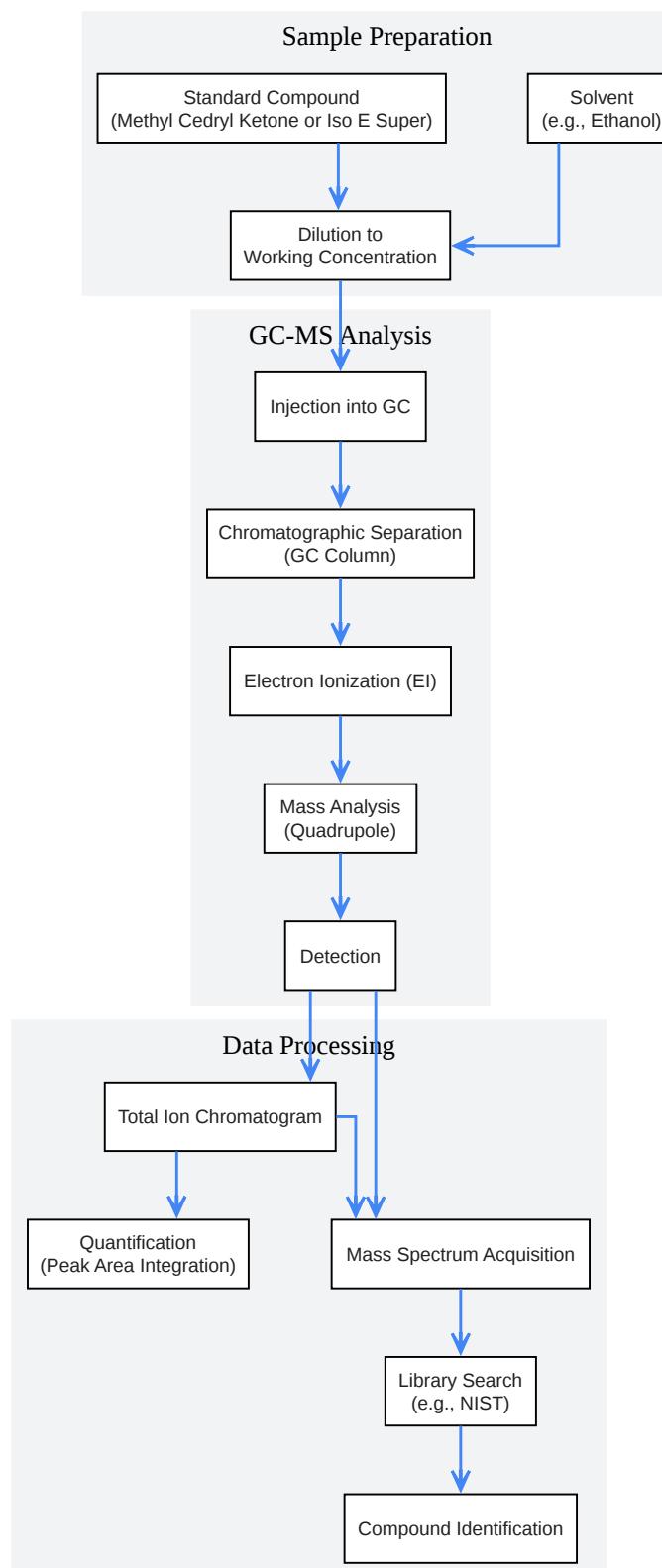
- Hold at 280 °C for 5 minutes.
- MSD Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Quadrupole Temperature: 150 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Scan Range: m/z 40-400.

### 3. Data Analysis:

- Identify the peaks of interest based on their retention times.
- Compare the acquired mass spectra with reference spectra from a library (e.g., NIST).
- Integrate the peak areas for quantitative analysis if required.

## Logical Workflow for GC-MS Analysis

The following diagram illustrates the logical workflow of the GC-MS analysis described in this guide.

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### GC-MS Experimental Workflow

This guide provides a foundational comparison of **Methyl Cedryl Ketone** and Iso E Super using GC-MS. For researchers and professionals in drug development and fragrance science, understanding these analytical profiles is crucial for quality control, formulation development, and regulatory compliance.

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## References

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